

Application Notes and Protocols for Preparing CAY10583 Stock Solution in Cell Culture

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Compound of Interest

Compound Name: CAY10583

Cat. No.: B606500

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This document provides a comprehensive guide for the preparation, storage, and handling of **CAY10583** stock solutions for use in cell culture applications. **CAY10583** is a potent and selective full agonist for the leukotriene B4 receptor type 2 (BLT2), a G-protein coupled receptor.^{[1][2]} It is a valuable tool for investigating the roles of BLT2 in various physiological and pathological processes, including inflammation, wound healing, and cell migration.^{[2][3]}

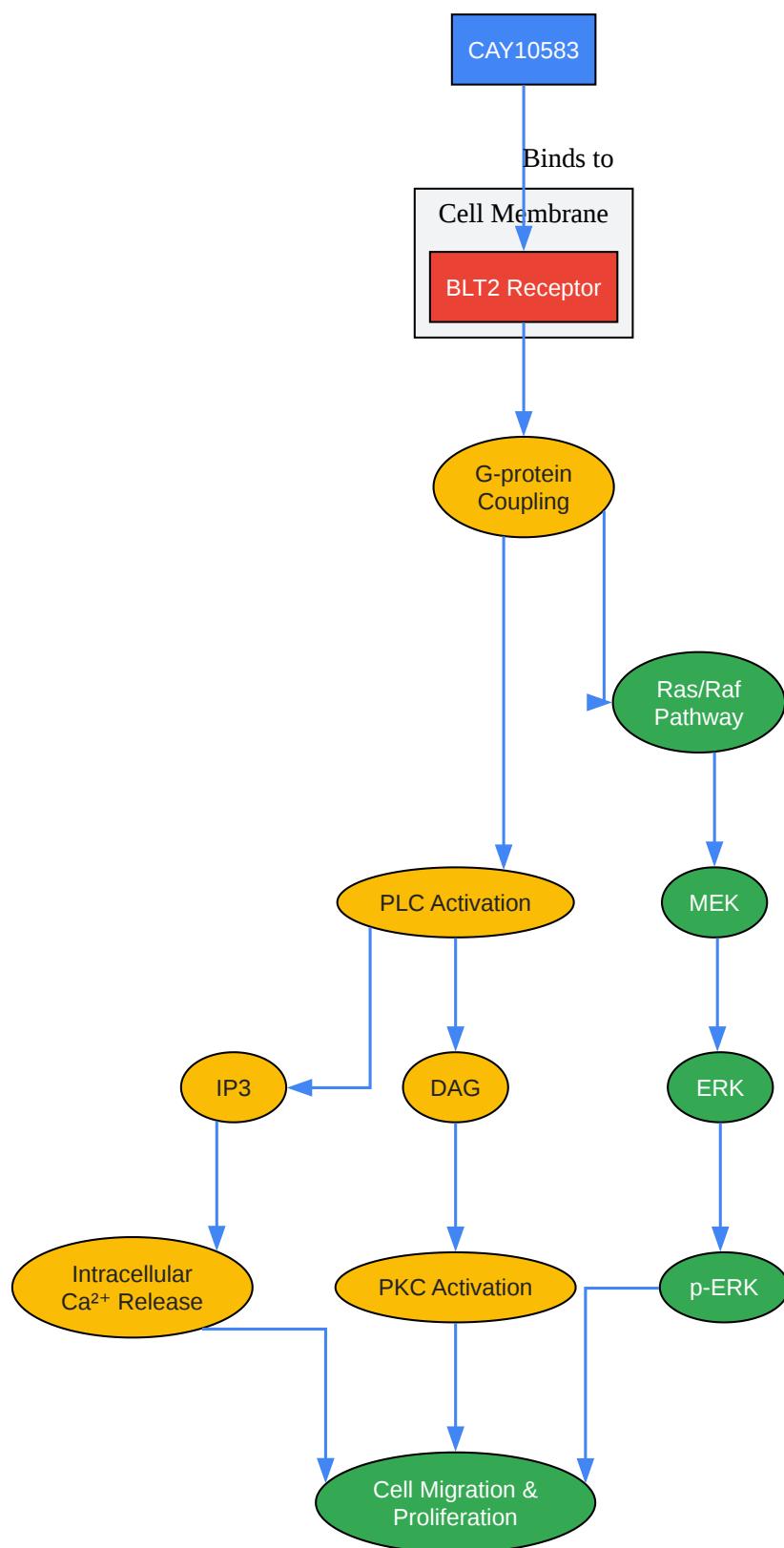
Physicochemical and Solubility Data

A thorough understanding of the physicochemical properties of **CAY10583** is crucial for its effective use in experimental settings. The following table summarizes key data for **CAY10583**.

Property	Value	Reference(s)
Formal Name	4'-[[(1-oxopentyl)phenylamino]methyl]-[1,1'-biphenyl]-2-carboxylic acid	[1]
Molecular Formula	C ₂₅ H ₂₅ NO ₃	[1] [4]
Molecular Weight	387.5 g/mol	[1]
Purity	≥98%	[1]
Formulation	A crystalline solid	[1]
Storage (Solid)	-20°C	[1] [4]
Stability (Solid)	≥ 4 years	[1]
Solubility in DMSO	10 mg/mL	[1]
Solubility in DMF	10 mg/mL	[1]
Solubility in Ethanol	0.25 mg/mL	[1]

CAY10583 Signaling Pathway

CAY10583 acts as a selective agonist for the BLT2 receptor.[\[1\]](#) Activation of BLT2 can initiate downstream signaling cascades, including the phosphorylation of ERK and an increase in intracellular calcium.[\[1\]](#) This pathway is implicated in processes such as keratinocyte migration, which is crucial for wound healing.[\[2\]](#)[\[3\]](#)

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CAY10583 Signaling Pathway

Experimental Protocols

The following protocols detail the preparation of a **CAY10583** stock solution and its subsequent dilution to a working concentration for cell culture experiments.

Materials

- **CAY10583** solid (crystalline)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber microcentrifuge tubes or cryovials
- Sterile, disposable pipette tips
- Calibrated analytical balance
- Vortex mixer
- Laminar flow hood (biological safety cabinet)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

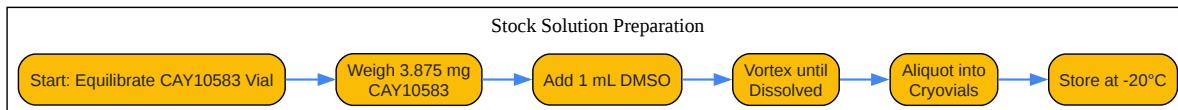
Safety Precautions

- **CAY10583** is for research use only and not for human or veterinary use.[\[4\]](#)
- Handle the compound with care. As with many research chemicals, it should be considered potentially hazardous.[\[5\]](#)[\[6\]](#)
- Always wear appropriate PPE, including a lab coat, gloves, and safety glasses, when handling the solid compound and its solutions.
- Perform all handling of the solid and preparation of the stock solution in a laminar flow hood to maintain sterility and prevent inhalation of the powder.

Protocol 1: Preparation of a 10 mM CAY10583 Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO.

- Equilibration: Allow the vial of **CAY10583** solid to equilibrate to room temperature before opening to prevent moisture condensation.
- Weighing: In a laminar flow hood, accurately weigh the desired amount of **CAY10583** solid. To prepare 1 mL of a 10 mM stock solution, weigh out 3.875 mg of **CAY10583** (Molecular Weight = 387.5 g/mol).
- Dissolution: Transfer the weighed solid into a sterile amber microcentrifuge tube. Add the appropriate volume of anhydrous DMSO to achieve a 10 mM concentration. For 3.875 mg, add 1 mL of DMSO.
- Mixing: Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. The solution should be clear.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots in sterile, amber cryovials. Store the aliquots at -20°C for long-term storage.^{[1][4]} When stored properly, the stock solution should be stable for an extended period.



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Stock Solution Workflow

Protocol 2: Preparation of a Working Solution for Cell Culture

This protocol outlines the dilution of the 10 mM DMSO stock solution to a final working concentration in cell culture medium. The final concentration of DMSO in the cell culture

medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

- Thawing: Thaw a single aliquot of the 10 mM **CAY10583** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): To ensure accurate final concentrations, it is good practice to perform an intermediate dilution. For example, to prepare a 1 mM solution, dilute 10 μL of the 10 mM stock solution into 90 μL of sterile cell culture medium.
- Final Dilution: Add the appropriate volume of the stock or intermediate solution to the pre-warmed complete cell culture medium. For instance, to prepare 10 mL of a 10 μM working solution, add 10 μL of the 10 mM stock solution to 9.99 mL of cell culture medium.
- Mixing: Gently mix the final working solution by swirling or inverting the tube to ensure homogeneity before adding it to the cells.
- Vehicle Control: It is essential to include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as the **CAY10583**-treated cultures.

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